

deuterium labeled propoxyphene synthesis

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Compound Focus: rac-Propoxyphene-D5

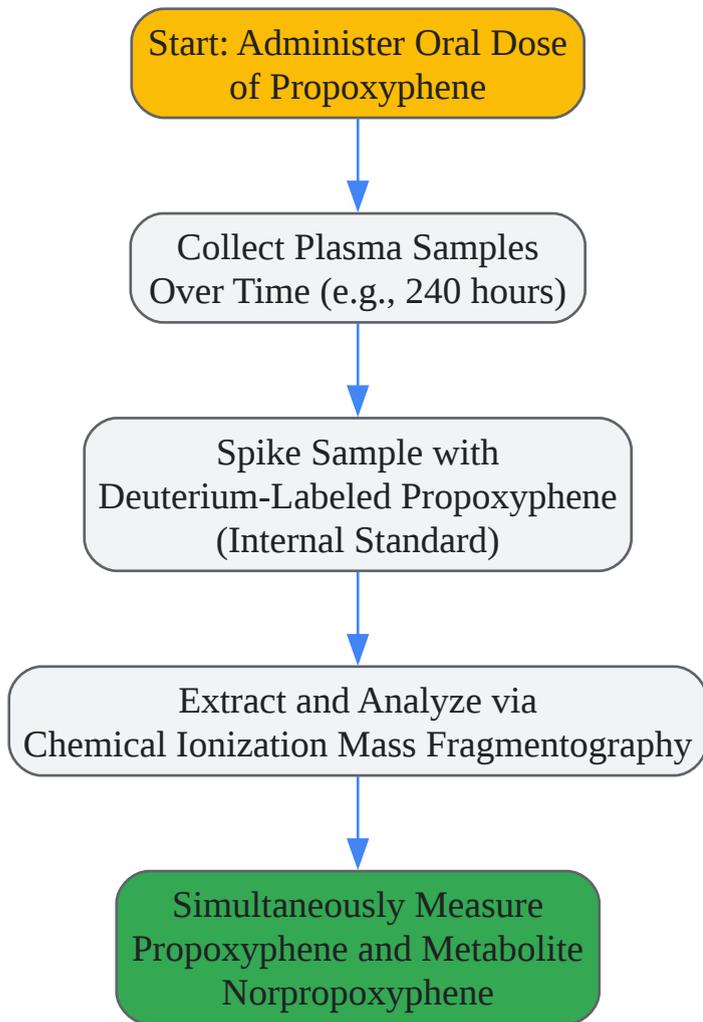
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Key Study and Methodological Context

A 1975 study published in *Clinical Pharmacology and Therapeutics* used deuterium-labeled propoxyphene as an internal standard for a highly sensitive analytical technique. The workflow and role of the deuterated compound in this process are summarized below [1].



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The core quantitative findings from this pharmacokinetic study are shown in the table below [1].

Parameter	Propoxyphene	Norpropoxyphene (Metabolite)
Overall Half-life	11.8 hours	36.6 hours

Synthesis and Analytical Approach

Based on the search results, here are the concrete technical details available:

- **Verified Use Case:** Deuterium-labeled propoxyphene was definitively used as an **internal standard** in quantitative mass spectrometry, confirming its synthesis and application in pharmacological research [1].
- **Analytical Technique:** The specific method used was **chemical ionization mass fragmentography** (also known as selected ion monitoring). This technique relies on the mass difference created by deuterium labeling to distinguish the internal standard from the native drug in a sample [1].
- **General Synthesis Context:** While a direct synthesis protocol for labeled propoxyphene was not found, modern strategies for creating deuterium-labeled compounds often involve:
 - **Hydrogen-Deuterium Exchange (H-D Exchange):** Using deuterated reagents to introduce deuterium atoms into a molecule at specific positions [2].
 - **Synthesis from Labeled Precursors:** Building the target molecule using simpler chemical building blocks that are already deuterated [2].

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References

1. Determination of propoxyphene and norpropoxyphene by chemical... [pubmed.ncbi.nlm.nih.gov]
2. Recent Advances in the Synthesis of Deuterium - Labeled ... | CoLab [colab.ws]

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